

# Personal protective equipment for handling 6-Chloro-7-deazaguanine

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## Compound of Interest

Compound Name: 6-Chloro-7-deazaguanine

Cat. No.: B559664

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## Essential Safety and Handling Guide for 6-Chloro-7-deazaguanine

This guide provides critical safety and logistical information for the handling and disposal of **6-Chloro-7-deazaguanine**, a compound used by researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe execution of laboratory work.

## Hazard Identification and Classification

**6-Chloro-7-deazaguanine** is classified with the following hazard statement:

- H319: Causes serious eye irritation.

The signal word for this chemical is Warning.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **6-Chloro-7-deazaguanine** is provided below.

Property	Value	Reference
CAS Number	84955-31-7	[1]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> CIN <sub>4</sub>	[1]
Molecular Weight	168.58 g/mol	[1][2]
Physical Form	Solid	
Melting Point	215-220 °C	
Boiling Point	472.3 °C at 760 mmHg	
Storage Temperature	-20°C, stored under nitrogen	[3]

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **6-Chloro-7-deazaguanine** to ensure the appropriate level of personal protective equipment is used. The following table outlines the recommended PPE.

PPE Category	Recommendation	Rationale & Best Practices
Eye and Face Protection	Chemical safety goggles or a full-face shield.[4][5]	To protect against dust particles and splashes that can cause serious eye irritation.
Skin and Body Protection	A lab coat or chemical-resistant coveralls.[6]	To protect skin and clothing from contamination.
Hand Protection	Chemical-resistant gloves. Nitrile gloves offer splash protection but should be changed frequently. For prolonged contact, gloves made of more resistant materials like Viton™ are recommended.[7]	Standard laboratory gloves may not be sufficient for prolonged exposure to halogenated compounds. Always inspect gloves for tears or punctures before and during use.[7]
Respiratory Protection	A NIOSH-approved air-purifying respirator with a particulate filter is recommended, especially when handling the powder outside of a containment system.[6]	To prevent inhalation of the solid powder, particularly when weighing and transferring.

## Operational Plan: Step-by-Step Handling Procedures

All work with **6-Chloro-7-deazaguanine** should be conducted in a designated area, such as a chemical fume hood with a face velocity of at least 100 feet per minute.[7]

### Preparation

- Designate a Work Area: Cordon off a specific area within a chemical fume hood for handling **6-Chloro-7-deazaguanine**.

- Assemble Materials: Before starting, gather all necessary equipment, including the correct PPE, disposable weighing papers or boats, spatulas, and clearly labeled waste containers.  
[\[7\]](#)
- Minimize Quantities: Use the smallest amount of the compound necessary for the experiment to minimize waste and potential exposure.[\[7\]](#)

## Experimental Protocol

- Weighing:
  - Perform all weighing of the solid compound inside a chemical fume hood to control dust.[\[7\]](#)
  - Use a disposable weigh boat to prevent cross-contamination.[\[7\]](#)
  - Handle the solid with care to avoid generating dust.[\[7\]](#)
- Solution Preparation:
  - Slowly add the solid **6-Chloro-7-deazaguanine** to the solvent to prevent splashing.[\[7\]](#)
  - Keep the container covered as much as possible during dissolution.[\[7\]](#)
- Experimental Use:
  - Conduct all manipulations of the compound within the designated handling area.
  - Keep all containers with **6-Chloro-7-deazaguanine** sealed when not in use.[\[7\]](#)

## Post-Handling

- Decontamination:
  - Wipe down all work surfaces in the fume hood with a suitable solvent (e.g., 70% ethanol) to remove any residual contamination.[\[7\]](#)
  - Decontaminate all reusable equipment according to established laboratory procedures.[\[7\]](#)
- PPE Removal:

- Remove PPE in the correct order to avoid cross-contamination.
- Dispose of single-use PPE in the designated hazardous waste container.

## Emergency Procedures

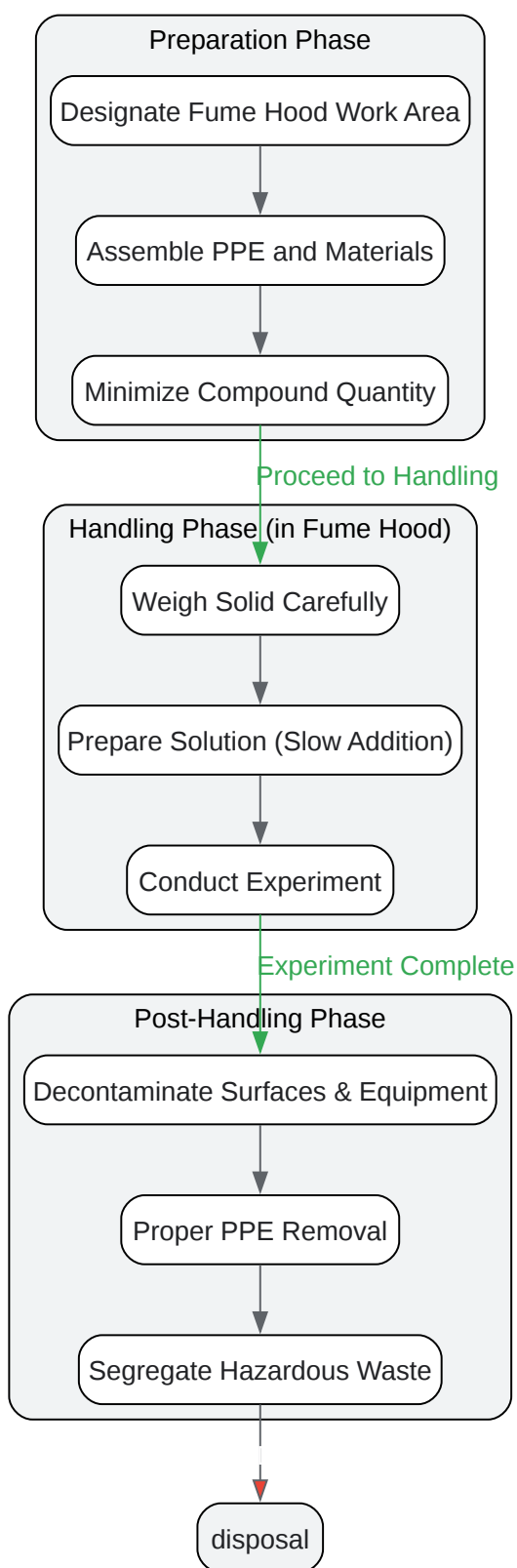
Incident	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing and wash the affected skin with soap and water. Seek medical attention if irritation develops.
Inhalation	Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <sup>[7]</sup>
Spill	1. Evacuate and Secure: Alert others and restrict access to the spill area. 2. Don PPE: Wear appropriate PPE, including a respirator. 3. Contain: Cover the spill with an inert absorbent material (e.g., vermiculite, sand). 4. Collect: Carefully sweep the absorbed material into a labeled, sealable hazardous waste container. 5. Decontaminate: Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste. <sup>[7]</sup>

## Disposal Plan

Proper disposal of **6-Chloro-7-deazaguanine** and any contaminated materials is crucial to prevent environmental contamination.

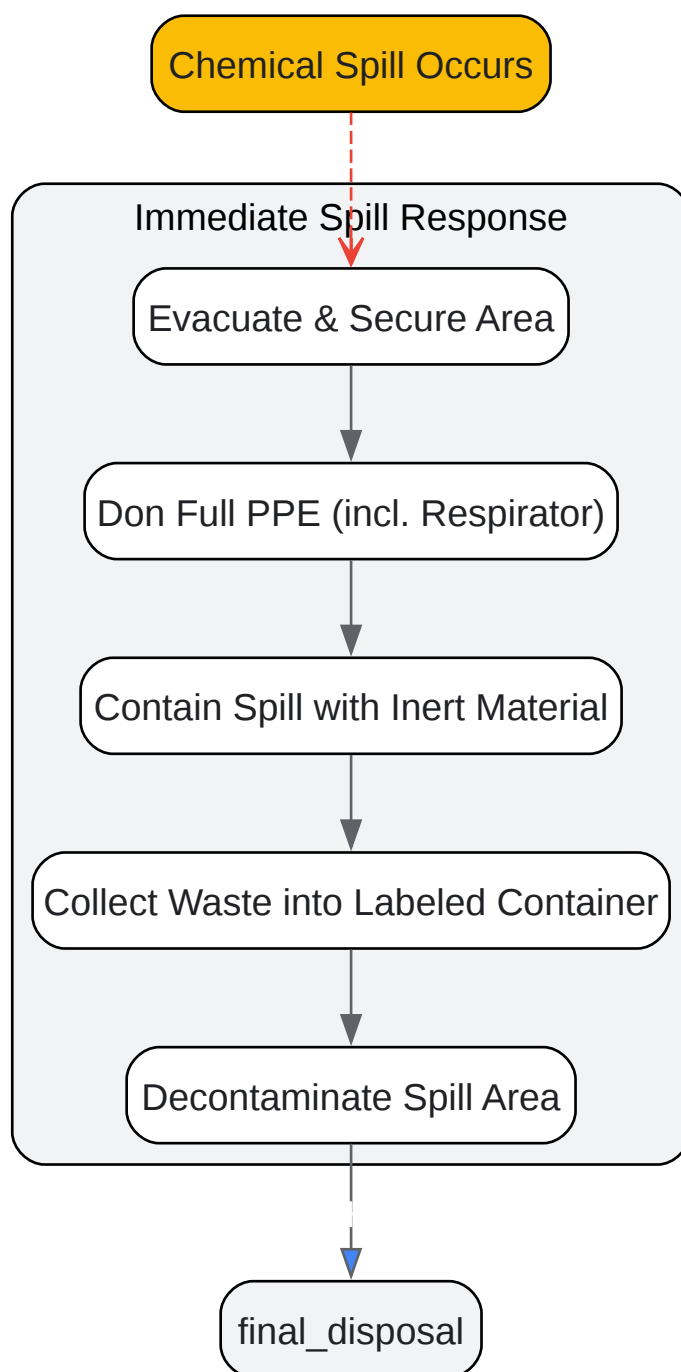
- **Waste Segregation:** All solid waste contaminated with **6-Chloro-7-deazaguanine** (e.g., gloves, weighing paper, pipette tips) should be collected in a dedicated, clearly labeled hazardous waste container.[\[6\]](#)
- **Labeling:** Clearly label all waste containers with the full chemical name ("**6-Chloro-7-deazaguanine**") and indicate that it is a halogenated organic compound.
- **Disposal Method:** Halogenated organic wastes are typically disposed of through high-temperature incineration by a licensed hazardous waste disposal company.[\[7\]](#) Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.[\[7\]](#)

## Visual Workflow and Logic Diagrams



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Caption: A logical workflow for the safe handling of **6-Chloro-7-deazaguanine**.



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Caption: Emergency spill response protocol for **6-Chloro-7-deazaguanine**.

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## References

- 1. aschemicals.com [aschemicals.com]
- 2. scbt.com [scbt.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. echemi.com [echemi.com]
- 5. ehs.princeton.edu [ehs.princeton.edu]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
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